

Potential Hazards and Toxicity of 5-Bromooctan-4-ol: A Technical Guide

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Compound of Interest

Compound Name: 5-Bromooctan-4-ol

Cat. No.: B15460786

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Disclaimer: This document provides a summary of the potential hazards and toxicity of **5-Bromooctan-4-ol** based on available data for structurally similar compounds. No specific toxicological studies have been identified for **5-Bromooctan-4-ol** itself. Therefore, this guide should be used for preliminary informational purposes only, and a comprehensive risk assessment should be conducted prior to any handling or use of this substance.

Introduction

5-Bromooctan-4-ol is a halogenated alcohol. Due to the limited availability of specific toxicological data for this compound, this guide utilizes information from surrogate molecules, primarily 4-bromobutanol and 8-bromooctanol, to infer potential hazards. Halogenated hydrocarbons, as a class, can exert toxic effects through various mechanisms, and it is crucial to handle such compounds with appropriate caution.

Physicochemical Properties and Hazard Classification

Quantitative data for **5-Bromooctan-4-ol** is not readily available. The following table summarizes the known properties of surrogate bromoalkanols.

Property	4-Bromobutanol	8-Bromooctanol
CAS Number	33036-62-3[1]	50816-19-8[2][3][4][5]
Molecular Formula	C4H9BrO[1][6][7]	C8H17BrO[2][3][4][5]
Molecular Weight	153.02 g/mol [7]	209.12 g/mol [2][3]
Appearance	Light yellow liquid[6]	Colorless Oil[4]
Boiling Point	56 - 58 °C[6]	105-106 °C at 5 mmHg[3]
Flash Point	7 °C (44.6 °F)[6]	>110 °C (>230 °F)[3][4]
Solubility	Insoluble in water[6]	Sparingly soluble in Chloroform, slightly soluble in Ethyl Acetate[4]

Hazard Classification of Surrogate Compounds:

Hazard	4-Bromobutanol	8-Bromooctanol
Flammability	Highly flammable liquid and vapor[6]	Combustible liquid[3]
Acute Oral Toxicity	Category 4 (Harmful if swallowed)[6]	Not classified
Skin Corrosion/Irritation	Causes skin irritation[6][8]	Causes skin irritation[2]
Serious Eye Damage/Irritation	Causes serious eye irritation[6][8]	Causes serious eye irritation[2]
Respiratory Irritation	May cause respiratory irritation[6][8]	Not classified

Toxicological Profile (Based on Surrogates)

The toxicological properties of **5-Bromooctan-4-ol** have not been fully investigated. Based on data from surrogate bromoalkanols, the primary hazards are expected to be:

- Skin and Eye Irritation: Direct contact with bromoalkanols like 4-bromobutanol and 8-bromooctanol is known to cause skin and eye irritation.[\[2\]](#)[\[6\]](#)[\[8\]](#)
- Respiratory Tract Irritation: Inhalation of vapors may lead to respiratory irritation, as indicated for 4-bromobutanol.[\[6\]](#)[\[8\]](#)
- Harmful if Swallowed: 4-Bromobutanol is classified as harmful if swallowed.[\[6\]](#)

Long-term exposure to some halogenated hydrocarbons has been associated with liver and kidney toxicity.[\[9\]](#)

Experimental Protocols

Specific experimental protocols for determining the toxicity of **5-Bromooctan-4-ol** are not available. However, standardized methods, such as those established by the Organisation for Economic Co-operation and Development (OECD), are typically employed for assessing the acute toxicity of chemical substances.

OECD Test Guideline 420: Acute Oral Toxicity - Fixed Dose Procedure

This method is designed to assess the acute oral toxicity of a substance.

- Principle: A stepwise procedure is used where a substance is administered orally to a single animal at a defined dose. The outcome of this initial test determines the dose for the next animal. The test aims to identify a dose that causes clear signs of toxicity but no mortality.
- Animal Model: Typically, a single sex of rodent (usually females) is used.
- Procedure:
 - Animals are fasted prior to dosing.
 - The test substance is administered in a single dose by gavage.
 - Animals are observed for mortality and clinical signs of toxicity for at least 14 days.
 - Body weight is recorded weekly.

- A gross necropsy is performed on all animals at the end of the study.
- Endpoint: The test allows for the determination of the dose at which evident toxicity is observed and enables classification of the substance according to the Globally Harmonised System (GHS) for chemical classification.[\[10\]](#)

OECD Test Guideline 402: Acute Dermal Toxicity

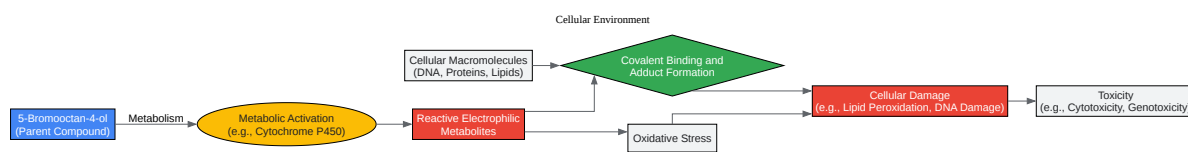
This guideline outlines the procedure for assessing acute dermal toxicity.

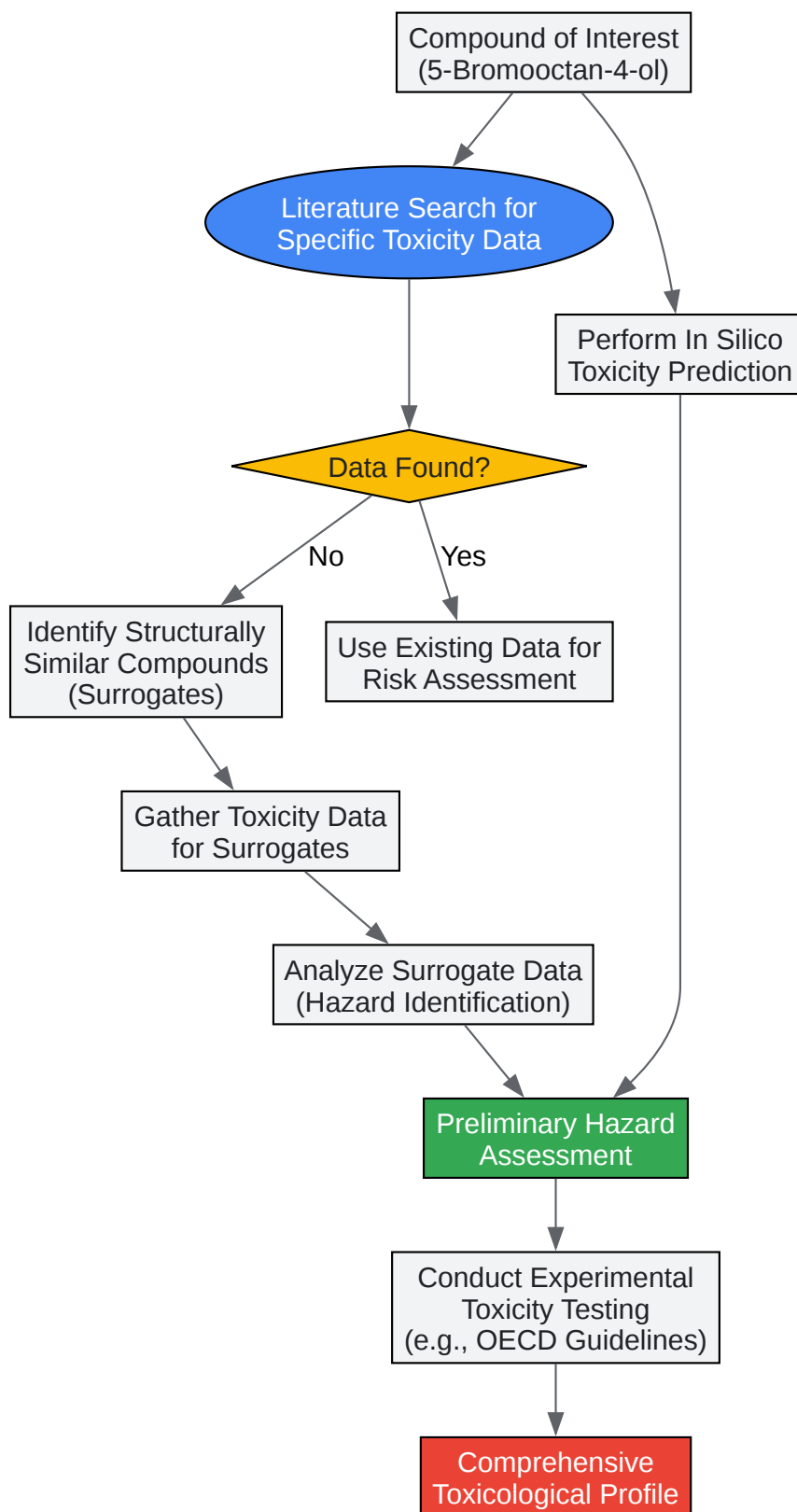
- Principle: The substance is applied to the shaved skin of an animal in a single dose.
- Animal Model: Rodents are typically used.
- Procedure:
 - The test substance is applied to a small area of the skin (approximately 10% of the body surface area) and covered with a porous gauze dressing.
 - The exposure period is typically 24 hours.
 - Animals are observed for mortality and signs of toxicity for 14 days.
 - Body weight is recorded weekly.
 - A gross necropsy is performed on all animals.
- Endpoint: The test provides information on the potential for a substance to cause toxicity following dermal exposure.[\[11\]](#)

Visualizations

Conceptual Signaling Pathway for Halogenated Hydrocarbon Toxicity

The exact mechanism of toxicity for **5-Bromooctan-4-ol** is unknown. However, a general mechanism for halogenated hydrocarbons involves metabolic activation to reactive intermediates that can lead to cellular damage.





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- To cite this document: BenchChem. [Potential Hazards and Toxicity of 5-Bromooctan-4-ol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15460786#potential-hazards-and-toxicity-of-5-bromooctan-4-ol]

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